

# An In-depth Technical Guide on 4-tert-butylbenzenesulfonic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *4-Tert-butylbenzenesulfonic acid*

Cat. No.: B1267422

[Get Quote](#)

This guide provides an overview of the fundamental physicochemical properties of **4-tert-butylbenzenesulfonic acid**, a compound of significant interest to researchers, scientists, and professionals in the field of drug development.

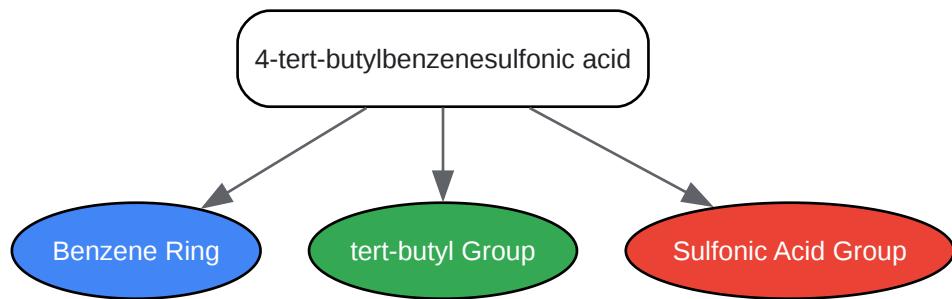
## Physicochemical Data

The molecular formula and weight of **4-tert-butylbenzenesulfonic acid** are summarized in the table below for straightforward reference.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>3</sub> S <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	214.28 g/mol <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Alternate Molecular Weight	214.2814 <a href="#">[1]</a>

## Molecular Structure and Connectivity

**4-tert-butylbenzenesulfonic acid** is an organic compound classified as a benzenesulfonic acid derivative.[\[6\]](#) Structurally, it consists of a benzene ring substituted with a tert-butyl group and a sulfonic acid group. The bulky tert-butyl group is attached to the benzene ring, and the sulfonic acid group provides the molecule with its acidic properties.



[Click to download full resolution via product page](#)

Caption: Logical relationship of **4-tert-butylbenzenesulfonic acid**'s components.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [aablocks.com](http://aablocks.com) [aablocks.com]
- 2. 4-tert-butylbenzene-1-sulfonic acid | 1133-17-1 | Buy Now [molport.com]
- 3. [cymitquimica.com](http://cymitquimica.com) [cymitquimica.com]
- 4. 4-tert-Butylbenzenesulfonic acid | C10H14O3S | CID 324690 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-tert-Butylbenzenesulfonic acid AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 6. [go.drugbank.com](http://go.drugbank.com) [go.drugbank.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on 4-tert-butylbenzenesulfonic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1267422#4-tert-butylbenzenesulfonic-acid-molecular-weight-and-formula>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)